

Essential Safety and Operational Guide for Handling RS 39604

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Compound of Interest

Compound Name:	RS 39604
CAS No.:	161362-65-8
Cat. No.:	B1239666

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, operation, and disposal of **RS 39604**, a potent and selective 5-HT4 receptor antagonist.

This document provides critical safety and logistical information for the laboratory use of **RS 39604** hydrochloride. Adherence to these guidelines is essential to ensure personal safety and maintain a secure research environment. As with any potent research chemical, a thorough risk assessment should be conducted prior to beginning any experiment.

Personal Protective Equipment (PPE)

Given that the full toxicological properties of **RS 39604** have not been extensively investigated, caution is advised. The following personal protective equipment (PPE) is mandatory when handling **RS 39604** to prevent accidental exposure.

Activity	Required PPE
Weighing and Dispensing (Solid Form)	- Chemical-resistant gloves (e.g., nitrile) - Disposable lab coat - Safety glasses with side shields or safety goggles
Solution Preparation and Handling	- Chemical-resistant gloves (e.g., nitrile) - Disposable lab coat - Safety glasses with side shields or safety goggles - Work within a certified chemical fume hood
Cleaning and Decontamination	- Chemical-resistant gloves (e.g., nitrile) - Disposable lab coat - Safety glasses with side shields or safety goggles

Quantitative Data Summary for RS 39604 Hydrochloride

The following table summarizes the key quantitative properties of **RS 39604** hydrochloride.

Property	Value	Source
Molecular Weight	590.56 g/mol	[1]
Purity	≥98% (HPLC)	[1]
Solubility	Soluble to 100 mM in DMSO	[1]
pKi at 5-HT4 Receptors	9.1 (in guinea pig striatal membranes)	[1][2]
Selectivity	>1000-fold selectivity over 5-HT1A, 5-HT2C, 5-HT3, D1, D2, M1, M2, AT1, B1, and α1C receptors	[1]
In Vivo Efficacy (Mice)	ID50 = 81.3 µg/kg (i.p.) and 1.1 mg/kg (p.o.) for inhibition of 5-HTP-induced diarrhea	[2]
In Vivo Efficacy (Pigs)	ID50 = 4.7 µg/kg (i.v.) and 254.5 µg/kg (intraduodenal) for inhibition of 5-HT-induced tachycardia	[2]

Handling and Operational Plan

Follow these step-by-step procedures for the safe handling of **RS 39604** in a laboratory setting.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound at room temperature in a dry, well-ventilated area, away from incompatible materials.
- Ensure the container is tightly sealed when not in use.

2. Preparation of Stock Solutions:

- All handling of the solid compound and preparation of solutions should be performed in a certified chemical fume hood to minimize inhalation exposure.
- To prepare a stock solution, it is recommended to use DMSO, in which **RS 39604** hydrochloride is soluble up to 100 mM.^[1]
- For a 1 mM stock solution, dissolve 1 mg of **RS 39604** hydrochloride in 1.69 mL of DMSO.^[1]
- Once prepared, it is recommended to aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles.
- Store stock solutions at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[3]

3. Experimental Use:

- When diluting stock solutions for experimental use, continue to work within a chemical fume hood.
- Clearly label all solutions with the compound name, concentration, solvent, and date of preparation.
- Avoid direct contact with the skin, eyes, and clothing. In case of accidental contact, immediately flush the affected area with copious amounts of water and seek medical attention.

Disposal Plan

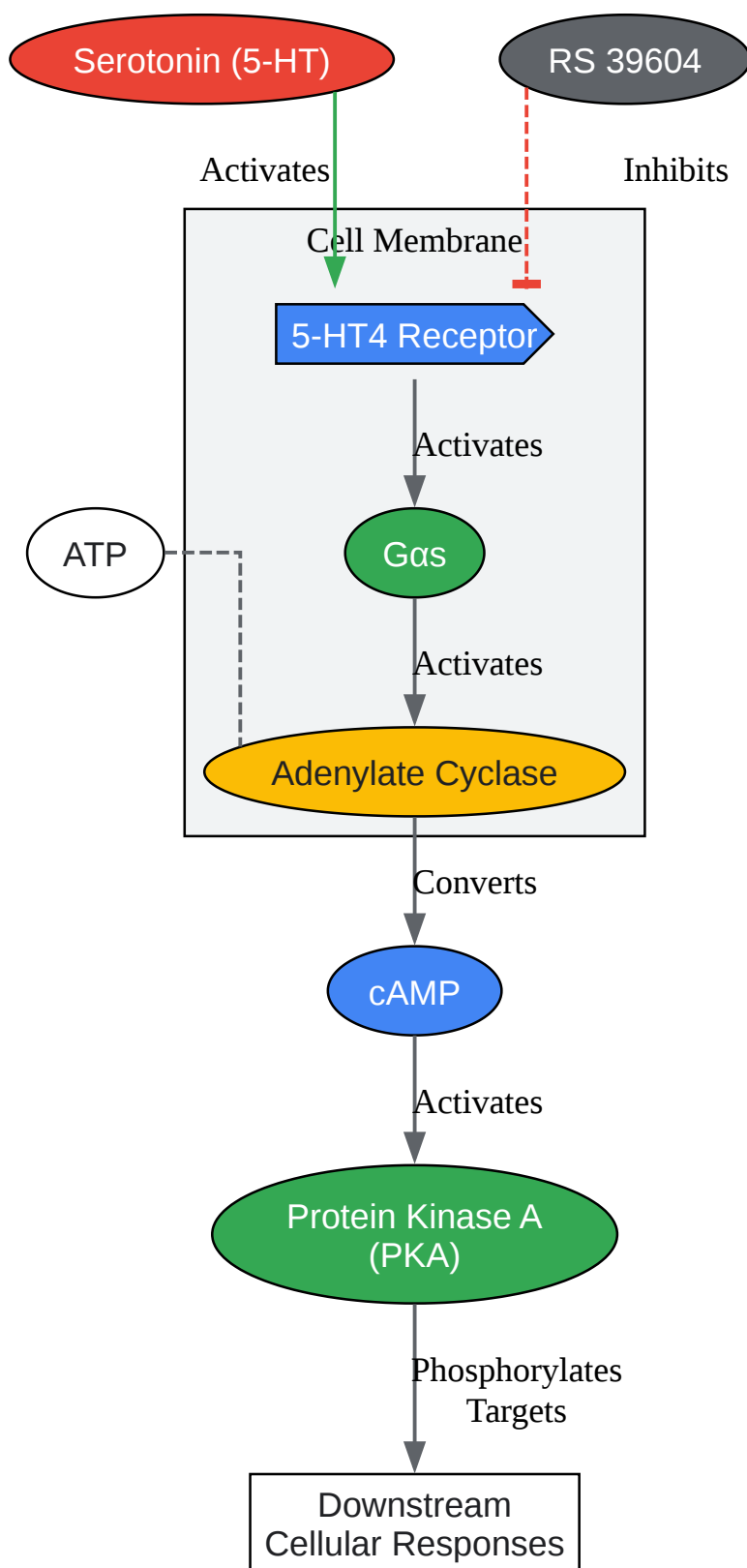
Proper disposal of **RS 39604** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Unused Compound:** Dispose of any unused solid **RS 39604** as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain or in the regular trash.
- **Contaminated Materials:** All disposable items that have come into contact with **RS 39604**, including pipette tips, gloves, and empty vials, should be considered hazardous waste.

- Collect these materials in a designated, sealed, and clearly labeled hazardous waste container.
- Aqueous Waste: Collect any aqueous waste containing **RS 39604** in a sealed and appropriately labeled container for hazardous waste disposal.

5-HT4 Receptor Antagonism by RS 39604

RS 39604 acts as a potent and selective antagonist at the 5-HT4 receptor. The diagram below illustrates the canonical 5-HT4 receptor signaling pathway and the mechanism of inhibition by **RS 39604**.



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Caption: Mechanism of **RS 39604** as a 5-HT4 receptor antagonist.

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References

- 1. RS 39604 hydrochloride | 5-HT4 Receptors | Tocris Bioscience [[tocris.com](https://www.tocris.com)]
- 2. RS 39604: a potent, selective and orally active 5-HT4 receptor antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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